

Solubility Profile of Ethyl (2R)-5-oxopyrrolidine-2-carboxylate: A Technical Guide

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Compound of Interest

Compound Name: ethyl (2R)-5-oxopyrrolidine-2-carboxylate

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This technical guide provides a summary of the available solubility data for **ethyl (2R)-5-oxopyrrolidine-2-carboxylate** (also known as D-Pyroglutamic acid ethyl ester), a versatile chiral building block in organic synthesis. Due to the limited publicly available quantitative solubility data for this specific ester, this guide also furnishes a detailed, adaptable experimental protocol for solubility determination based on established methods for the parent compound, L-pyroglutamic acid.

Physicochemical Properties

Ethyl (2R)-5-oxopyrrolidine-2-carboxylate is a derivative of pyroglutamic acid.^[1] Its structure, featuring a lactam and an ethyl ester, influences its solubility characteristics. General principles of ester solubility suggest that it is more soluble in organic solvents than its carboxylic acid precursor due to the masking of the polar carboxyl group.^{[2][3]} It is described as a white to cream-colored, low-melting solid.^[4]

Quantitative Solubility Data

Currently, specific quantitative solubility data for **ethyl (2R)-5-oxopyrrolidine-2-carboxylate** across a range of solvents and temperatures is limited in publicly accessible literature. A calculated solubility value is available and presented in Table 1.

Table 1: Calculated Aqueous Solubility of **Ethyl (2R)-5-oxopyrrolidine-2-carboxylate**

Solvent	Temperature (°C)	Solubility (g/L)	Method
Water	25	20	Calculated

Note: This data is based on computational predictions and should be confirmed by experimental analysis.

Qualitative assessments indicate that D-Pyroglutamic acid ethyl ester is soluble in a variety of organic solvents.^[1]

Experimental Protocol for Solubility Determination (Gravimetric Method)

The following is a detailed protocol for determining the solubility of a compound like **ethyl (2R)-5-oxopyrrolidine-2-carboxylate**. This method is adapted from a study on its parent compound, L-pyroglutamic acid, and is a robust and widely used technique.^{[5][6][7]}

Objective: To determine the equilibrium solubility of **ethyl (2R)-5-oxopyrrolidine-2-carboxylate** in a given solvent at a specific temperature.

Materials:

- **Ethyl (2R)-5-oxopyrrolidine-2-carboxylate**
- Selected solvents (e.g., methanol, ethanol, acetone, ethyl acetate)
- Jacketed glass vessel with magnetic stirrer and temperature controller
- Analytical balance (± 0.0001 g)
- Thermostatic bath
- Syringe with a $0.45\ \mu\text{m}$ filter
- Pre-weighed vials

- Drying oven

Procedure:

- Temperature Control: Set the thermostatic bath to the desired experimental temperature. Allow the jacketed glass vessel to equilibrate.
- Sample Preparation: Add an excess amount of **ethyl (2R)-5-oxopyrrolidine-2-carboxylate** to a known volume of the selected solvent in the jacketed glass vessel. The presence of undissolved solid is crucial to ensure saturation.
- Equilibration: Stir the mixture vigorously using the magnetic stirrer to facilitate dissolution. Allow the solution to equilibrate for a sufficient time (typically 24-48 hours) to ensure that equilibrium solubility is reached. The system is considered to be at equilibrium when consecutive measurements of the concentration show no significant change.
- Sampling: Once equilibrium is achieved, stop the stirring and allow the undissolved solid to settle for at least 2 hours. Carefully withdraw a known volume of the supernatant using a pre-heated or pre-cooled syringe to the experimental temperature to avoid precipitation. Immediately filter the solution through a 0.45 µm filter into a pre-weighed vial.
- Gravimetric Analysis: Weigh the vial containing the filtrate to determine the mass of the solution.
- Solvent Evaporation: Place the vial in a drying oven at a temperature sufficient to evaporate the solvent without decomposing the solute (e.g., 60-80°C). Dry the sample to a constant weight.
- Calculation: The solubility (S) in g/100g of solvent can be calculated using the following equation:

$$S = (m_{\text{solute}} / m_{\text{solvent}}) * 100$$

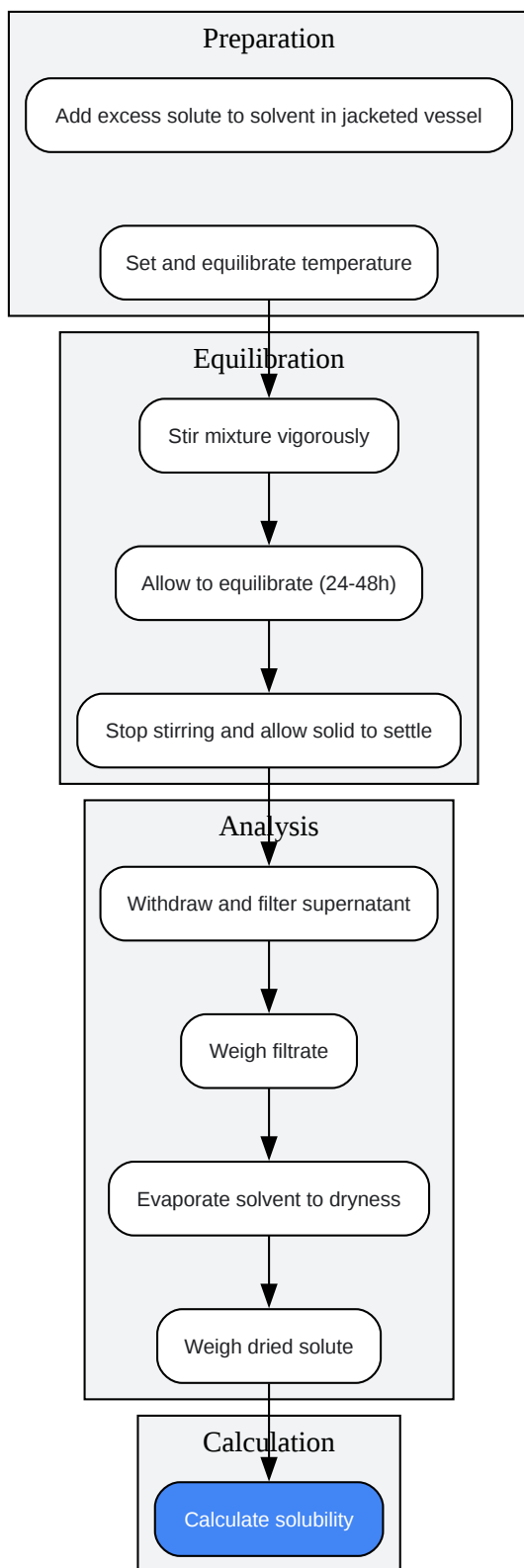
Where:

- m_{solute} is the mass of the dried solute.

- m_{solvent} is the mass of the solvent (mass of the solution - mass of the solute).
- Repeatability: Repeat the experiment at least three times for each solvent and temperature to ensure the reproducibility of the results.

Experimental Workflow Visualization

The following diagram illustrates the key steps in the gravimetric determination of solubility.



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